

2,4-Dibromo-6-hydroxybenzaldehyde: Proper Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name:	2,4-Dibromo-6-hydroxybenzaldehyde
CAS No.:	73289-92-6
Cat. No.:	B2940459

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Executive Summary & Immediate Action

Do not dispose of **2,4-Dibromo-6-hydroxybenzaldehyde** (CAS: 2316-64-5) down the drain or in general trash.[1]

This compound contains bromine, classifying it as Halogenated Organic Waste.[1] Improper disposal in non-halogenated streams can damage standard incinerators and release toxic byproducts (dioxins/furans). It is also classified as toxic to aquatic life, mandating strict "Zero Discharge" protocols.[1]

Chemical Profile & Hazard Assessment

Understanding the physical and chemical properties is the first step in a self-validating safety protocol.

Property	Specification	Operational Implication
CAS Number	2316-64-5	Use for waste manifest verification.
Physical State	Solid (Powder/Crystalline)	Risk of dust inhalation; requires particulate respirator for spills.
Halogen Content	Bromine (Br)	CRITICAL: Must be segregated into "Halogenated" waste streams.
Acidity	Phenolic -OH (Weakly Acidic)	Incompatible with strong bases (exothermic deprotonation).
Reactivity	Aldehyde (-CHO)	Susceptible to oxidation; incompatible with strong oxidizers.
GHS Hazards	H315, H319, H335, H400/H402	Irritant (Skin/Eye/Lung); Aquatic Toxicity.

Waste Segregation & Disposal Workflow

The following protocol ensures compliance with RCRA (USA) and European Waste Catalogue (EWC) standards.

A. The "Halogenated" Rule (The Causality)

Standard organic waste is often used as fuel blending for cement kilns. However, halogenated compounds (containing Cl, Br, F, I) cannot be burned in these standard kilns because they generate acidic gases (HBr) and persistent organic pollutants.^[1] Therefore, this material must be sent to a specialized facility equipped with scrubbers.^[1]

B. Step-by-Step Disposal Protocol

1. Solid Waste (Bulk Material)

- Container: Use a wide-mouth high-density polyethylene (HDPE) jar.

- Labeling: Mark clearly as "Hazardous Waste - Solid - Halogenated."
- Content: **2,4-Dibromo-6-hydroxybenzaldehyde**.[\[1\]](#)
- Action: Do not dissolve. Leave as a solid to minimize waste volume. Cap tightly.

2. Liquid Waste (Mother Liquors/Reaction Mixtures)[\[2\]](#)

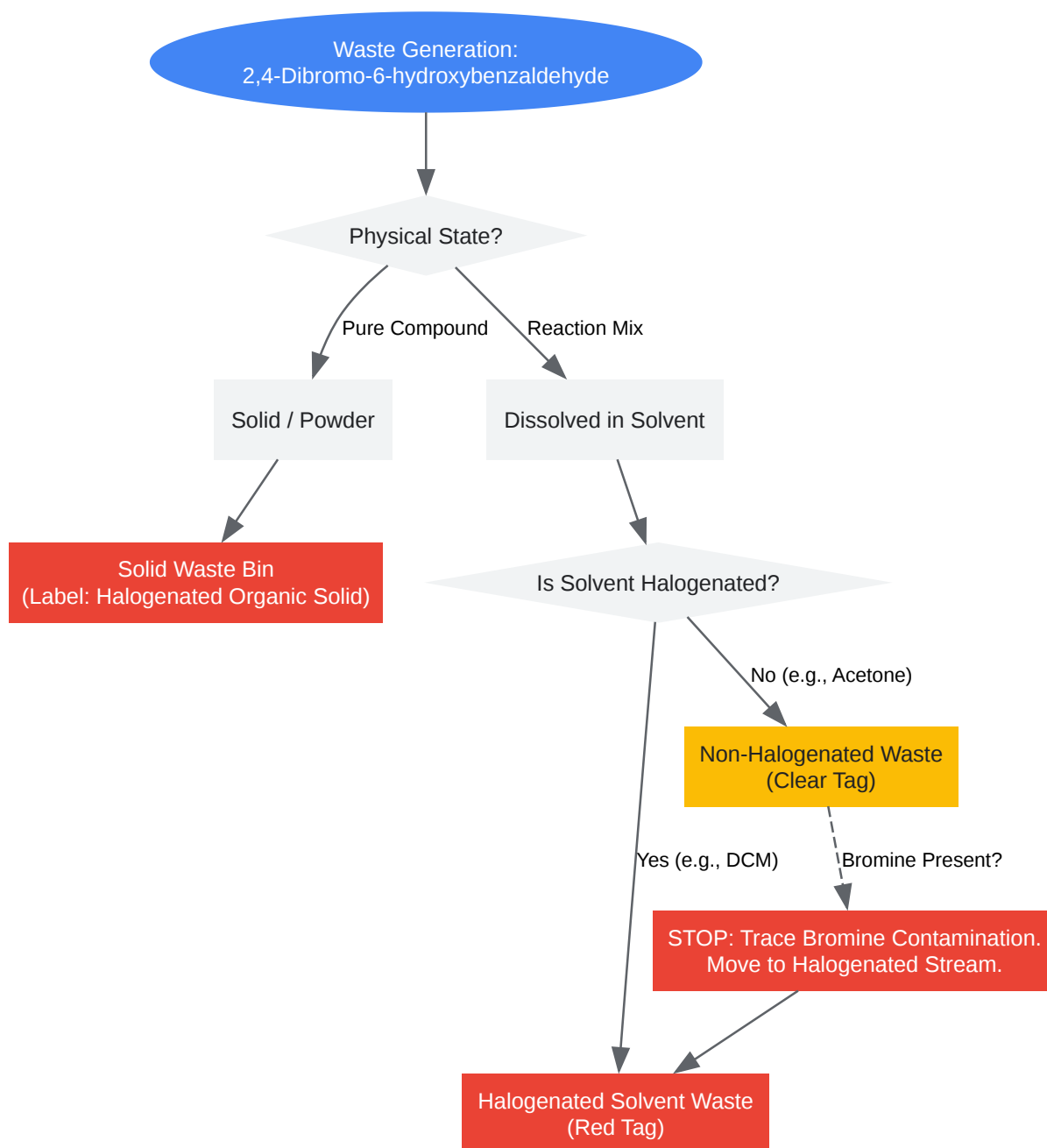
- Segregation: Pour into the Halogenated Organic Solvents carboy (often red-tagged in many labs).
- Prohibited: Do NOT mix with "Non-Halogenated" (acetone/ethanol) waste streams. Even 1% halogen content can reclassify an entire 55-gallon drum, incurring significant cost penalties. [\[1\]](#)
- pH Check: If the reaction involved bases, verify pH is neutral (pH 6-8) before adding to the solvent drum to prevent drum pressurization.[\[1\]](#)

3. Trace Residues (Glassware)

- Solvent: Rinse glassware with a minimal amount of acetone or dichloromethane.
- Disposal: Pour the rinse into the Halogenated waste container.
- Wash: Final wash with soap and water can go down the drain only after all organic residue is removed.

C. Decision Logic Visualization

The following diagram illustrates the decision matrix for segregating this specific compound.



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Figure 1: Decision matrix ensuring bromine-containing waste is correctly routed to halogenated streams to prevent incinerator damage.

Spill Management & Emergency Response

Hazards: Inhalation of dust causes respiratory irritation (H335). Eye contact causes serious irritation (H319).[3][4]

Protocol:

- Evacuate & Ventilate: If a large amount (>50g) is spilled and dust is airborne, evacuate the immediate area for 10 minutes to allow dust to settle.
- PPE: Nitrile gloves (double gloved recommended), lab coat, safety goggles, and a N95/P100 particulate respirator (if dust is visible).[1]
- Containment: Do not dry sweep. Dry sweeping generates dust.
- Cleanup:
 - Cover the spill with a damp paper towel or an inert absorbent (vermiculite) dampened with water. This suppresses dust.[3][5]
 - Scoop the wet material into a wide-mouth jar.
 - Wipe the area with acetone, then soap and water.[1]
 - Dispose of all cleanup materials (towels, gloves, scoop) into the Solid Halogenated Waste bin.[1]

Spill Response Workflow



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Figure 2: Wet-method cleanup workflow to prevent inhalation of brominated dust.

Decontamination of Glassware (Trace Amounts)

For glassware heavily coated with **2,4-Dibromo-6-hydroxybenzaldehyde**:

- Primary Rinse: Use Acetone or Dichloromethane (DCM). The compound is soluble in organic solvents.
- Collection: Collect this first rinse into the Halogenated Waste container.
- Base Bath (Optional but Effective): If residue persists, a KOH/Isopropanol base bath will solubilize the phenolic proton. Caution: This will form a salt. Ensure the bath is eventually disposed of as hazardous waste, not down the drain.
- Final Wash: Standard detergent and water.

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